

A Technical Guide to the High-Temperature Phase Transitions of Beryllium Oxide

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Compound of Interest

Compound Name: *Beryllium oxide*

Cat. No.: *B072190*

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Introduction

Beryllium oxide (BeO), or beryllia, is a ceramic material with a unique combination of high thermal conductivity and excellent electrical insulation. These properties make it a valuable material in various high-technology fields, including electronics, aerospace, and nuclear applications. At elevated temperatures, BeO undergoes a reversible phase transition from its ambient hexagonal structure (α -phase) to a high-temperature tetragonal structure (β -phase). Understanding the thermodynamics and structural characteristics of this transition is critical for the design and application of BeO-based components in extreme environments. This technical guide provides a comprehensive overview of the high-temperature phase transitions of **beryllium oxide**, summarizing key quantitative data, detailing experimental protocols for its characterization, and visualizing the fundamental processes involved.

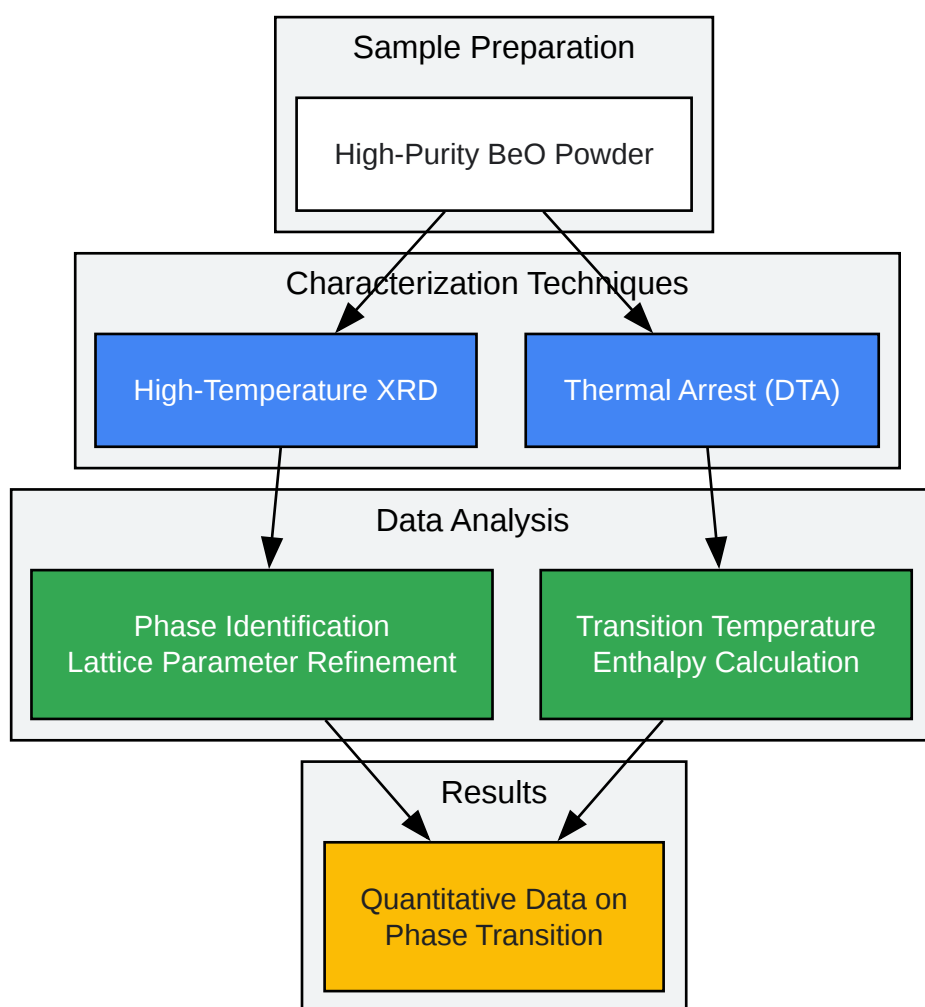
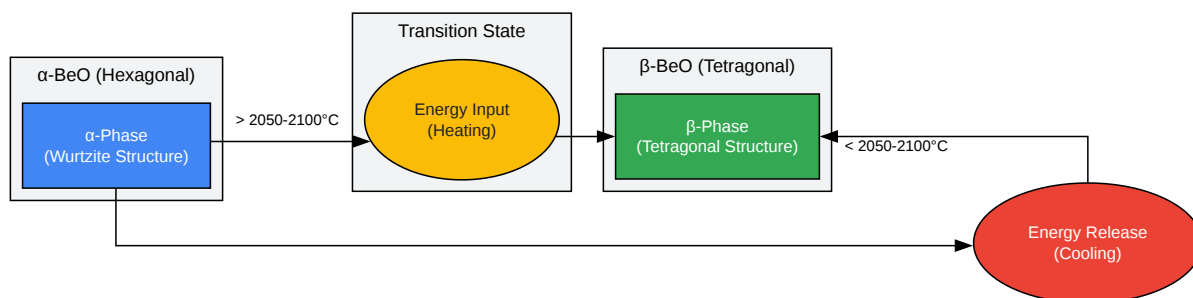
Phase Transition Overview

At ambient conditions, **beryllium oxide** exists in the α -phase, which has a hexagonal wurtzite crystal structure. Upon heating to temperatures in the vicinity of 2100°C, it undergoes a reversible transformation to the β -phase, which possesses a tetragonal crystal structure.^[1] This transition is a first-order phase transformation, characterized by a latent heat of transformation. Evidence for this phase change comes from thermal arrest measurements, which show a plateau in the heating and cooling curves, indicative of a thermodynamic

transition.[1] A disruptive transformation has been noted to occur in single crystals at temperatures exceeding 2050°C, leading to fracturing at domain boundaries.

Signaling Pathway of Phase Transition

The transition from the α -phase to the β -phase is a temperature-driven process involving the rearrangement of the crystal lattice. This can be conceptualized as a signaling pathway where the input is thermal energy, and the output is a change in the material's crystal structure and associated physical properties.



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References

- 1. nvlpubs.nist.gov [nvlpubs.nist.gov]
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